

An In-depth Technical Guide to the Solubility Profile of 2-Hexyldecanoic Acid

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Compound of Interest

Compound Name: 2-Hexyldecanoic acid

Cat. No.: B1666272

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This technical guide provides a comprehensive overview of the solubility profile of **2-Hexyldecanoic acid**, a branched-chain saturated fatty acid. The information contained herein is intended to support research, development, and formulation activities involving this compound.

Core Physical and Chemical Properties

2-Hexyldecanoic acid (C₁₆H₃₂O₂), also known as isopalmitic acid, is a C₁₆ Guerbet fatty acid with a molecular weight of 256.42 g/mol .^[1] It typically appears as a colorless to light yellow liquid.^[2] Key physical properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₁₆ H ₃₂ O ₂	^[1]
Molecular Weight	256.42 g/mol	^[1]
Melting Point	10 °C	^[3]
Boiling Point	165-168 °C at 2 mmHg	
Density	0.88 g/cm ³	
pKa (Predicted)	4.90 ± 0.40	

Solubility Profile

The branched nature of **2-Hexyldecanoic acid** imparts unique solubility characteristics compared to its linear counterparts. Generally, it is insoluble in water but soluble in organic solvents.

Quantitative Solubility Data

The following table summarizes the available quantitative solubility data for **2-Hexyldecanoic acid**.

Solvent	Solubility	Temperature	Reference
Water	70.83 µg/L	20 °C	
Dimethyl Sulfoxide (DMSO)	100 mg/mL (requires sonication)	Not Specified	

Qualitative Solubility Information

While specific quantitative data in other organic solvents is limited, the following qualitative information is available:

- Ethanol: Soluble
- Non-polar solvents: Generally soluble

Based on the general solubility of long-chain fatty acids, **2-Hexyldecanoic acid** is expected to be soluble in solvents such as methanol, ethanol, acetone, and other common organic solvents.

Experimental Protocols for Solubility Determination

A standardized and rigorous experimental protocol is crucial for determining the accurate solubility of a compound. The following section outlines a general methodology for determining the solubility of **2-Hexyldecanoic acid** in various solvents, based on established principles such as the OECD Guideline 105 for testing of chemicals.

Principle

The equilibrium solubility is determined by establishing a saturated solution of the compound in a specific solvent at a constant temperature. The concentration of the dissolved compound is then measured using a suitable analytical method. The "flask method" is a common and reliable technique for this purpose.

Materials and Equipment

- **2-Hexyldecanoic acid** (high purity)
- Solvents of interest (e.g., water, ethanol, methanol, acetone, DMSO)
- Analytical balance
- Thermostatically controlled shaker or incubator
- Centrifuge
- Syringes and filters (e.g., 0.45 μm PTFE or other solvent-compatible material)
- Volumetric flasks and pipettes
- Analytical instrument for quantification (e.g., Gas Chromatography-Mass Spectrometry (GC-MS), High-Performance Liquid Chromatography (HPLC))

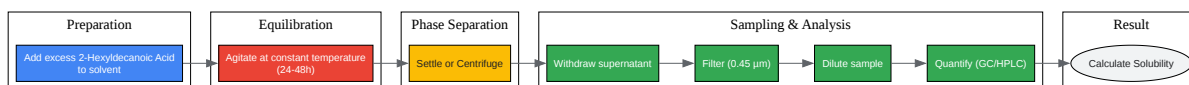
Procedure

- Preparation of Supersaturated Solution:
 - Add an excess amount of **2-Hexyldecanoic acid** to a known volume of the solvent in a sealed container (e.g., a screw-cap vial or flask). The excess solid should be clearly visible.
- Equilibration:
 - Place the container in a thermostatically controlled shaker set to the desired temperature (e.g., 25 $^{\circ}\text{C}$).

- Agitate the mixture for a sufficient period to ensure equilibrium is reached. A minimum of 24 to 48 hours is recommended, with periodic checks to ensure saturation is maintained.
- Phase Separation:
 - After equilibration, allow the solution to stand undisturbed at the constant temperature for at least 24 hours to allow the undissolved solute to settle.
 - Alternatively, centrifuge the sample at the same temperature to facilitate the separation of the solid and liquid phases.
- Sample Collection and Preparation:
 - Carefully withdraw an aliquot of the clear supernatant using a syringe.
 - Immediately filter the aliquot through a solvent-compatible filter (e.g., 0.45 μm) to remove any remaining undissolved microparticles. This step is critical to prevent overestimation of solubility.
 - Accurately dilute the filtered sample with the appropriate solvent to a concentration within the calibrated range of the analytical instrument.
- Quantification:
 - Analyze the diluted sample using a validated analytical method (e.g., GC-MS or HPLC) to determine the concentration of **2-Hexyldecanoic acid**.
 - Prepare a calibration curve using standard solutions of known concentrations of **2-Hexyldecanoic acid** in the same solvent.
- Data Analysis:
 - Calculate the solubility from the measured concentration of the diluted sample, taking into account the dilution factor.
 - Express the solubility in appropriate units (e.g., g/L, mg/mL, or mol/L).
 - The experiment should be performed in triplicate to ensure the reliability of the results.

Visualizing the Experimental Workflow

The following diagram illustrates the key steps in the experimental workflow for determining the solubility of **2-Hexyldecanoic acid**.



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Caption: Experimental workflow for solubility determination.

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